

Proper Disposal Procedures for Bietamiverine

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Compound of Interest

Compound Name: *Bietamiverine*

Cat. No.: *B1666987*

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Disclaimer: Specific disposal procedures for **Bietamiverine** are not readily available in the public domain. The following information provides general guidance for the disposal of research chemicals. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with all federal, state, and local regulations.

Immediate Safety and Logistical Information

The absence of a specific Safety Data Sheet (SDS) for **Bietamiverine** in publicly available resources necessitates a cautious approach to its handling and disposal. In such cases, the compound should be treated as a potentially hazardous substance. The primary steps for safe disposal involve careful waste segregation, proper labeling, and coordination with certified waste management services.

Summary of Known Bietamiverine Properties

While detailed hazard information is unavailable, some chemical and physical properties of **Bietamiverine** have been identified. This data can be useful for EHS professionals in determining an appropriate disposal route.

Property	Value	Reference
Molecular Formula	C19H30N2O2	[1]
Molecular Weight	318.45 g/mol	[1]
CAS Number	479-81-2	[1]
Predicted pKa	9.20 ± 0.25	[1]
Synonyms	Dietamiverine, Spasmaparid, Novosaprol	[1]

General Protocol for Chemical Waste Disposal

The following is a generalized experimental protocol for the disposal of laboratory chemical waste. This procedure should be adapted in consultation with your institution's EHS department.

1. Waste Identification and Segregation:

- Treat **Bietamiverine** as a potentially hazardous chemical.
- Do not mix **Bietamiverine** waste with other chemical waste streams unless explicitly permitted by your EHS office.
- Segregate waste into categories such as:
- Solid waste (e.g., contaminated personal protective equipment (PPE), weighing boats, and vials).
- Liquid waste (e.g., solutions containing **Bietamiverine**).
- Sharps waste (e.g., contaminated needles and syringes).

2. Containerization and Labeling:

- Use only approved, chemically compatible waste containers provided by your institution's EHS department.
- Ensure containers are in good condition and have secure, leak-proof lids.
- Label each container clearly with a "Hazardous Waste" label.
- The label must include:
- The full chemical name: "**Bietamiverine**".
- The CAS number: "479-81-2".

- An accurate estimation of the concentration and total quantity of the waste.
- The date the waste was first added to the container.
- The name and contact information of the generating researcher or lab.

3. Storage of Chemical Waste:

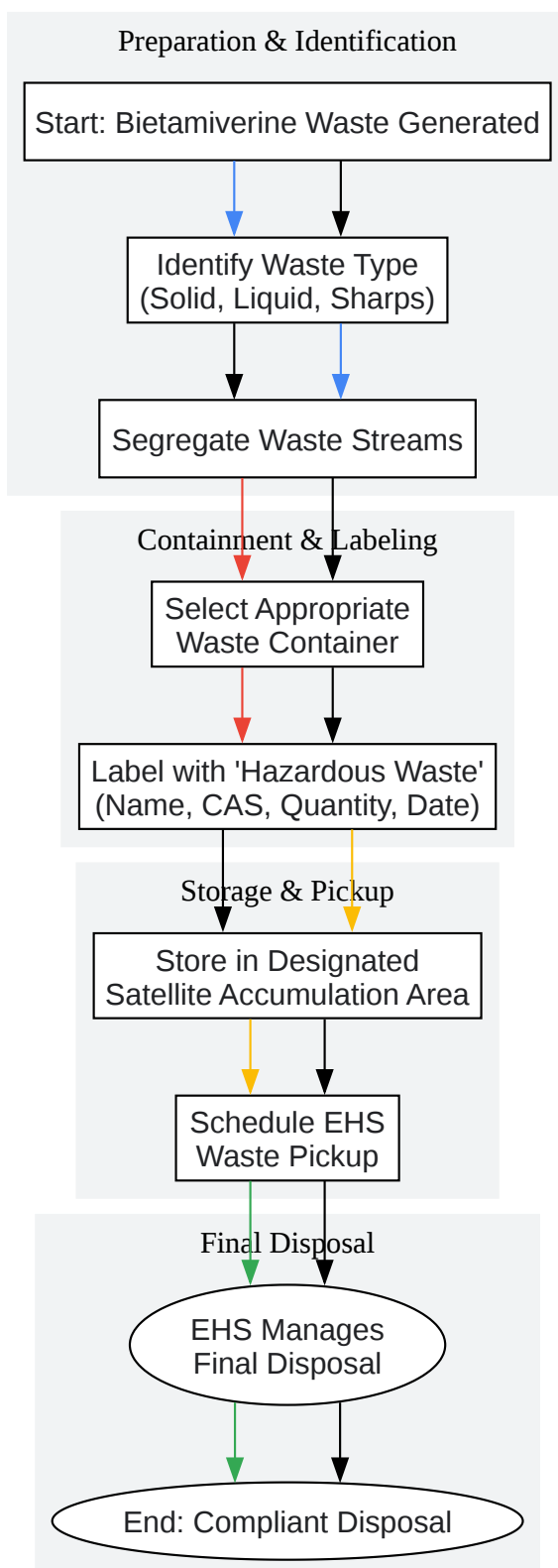
- Store waste containers in a designated, secure satellite accumulation area (SAA) within the laboratory.
- Ensure the SAA is under the control of the laboratory personnel.
- Provide secondary containment for liquid waste containers to prevent spills.
- Do not accumulate more than 55 gallons of hazardous waste or 1 quart of acutely hazardous waste at any one time.

4. Waste Pickup and Disposal:

- Schedule a waste pickup with your institution's EHS department.
- Ensure all containers are properly labeled and sealed before the scheduled pickup.
- Maintain records of all disposed chemical waste as required by your institution and regulatory agencies.

Logical Workflow for Chemical Disposal

The following diagram illustrates the general decision-making process and workflow for the proper disposal of a research chemical like **Bietamiverine**.



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General Chemical Disposal Workflow

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References

- 1. guidechem.com [guidechem.com]
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